

Technical Guide: Ido1/tdo-IN-4 Biochemical and Cellular Effects

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Compound of Interest

Compound Name: Ido1/tdo-IN-4

Cat. No.: B12395666

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Executive Summary

Ido1/tdo-IN-4 is a potent, small-molecule dual inhibitor targeting the rate-limiting enzymes of the kynurenine pathway: IDO1 and TDO. Originally identified as Compound 28 in a 2022 medicinal chemistry campaign by Shi et al., this compound represents a significant advancement in immuno-oncology and neuroimmunology. Unlike selective inhibitors that may suffer from compensatory upregulation of the non-targeted isoenzyme, **Ido1/tdo-IN-4** simultaneously blocks both tryptophan-catabolizing enzymes.

Key Technical Specifications:

- Primary Targets: IDO1 () and TDO ().
- Chemical Class: 1-(Hetero)aryl-carboline derivative.^[1]

- Primary Application: Modulation of the Kynurenine pathway to reverse immunosuppression and neuroinflammation (e.g., depression models).
- Unique Mechanism: Dual enzymatic inhibition coupled with the downregulation of IDO1 protein expression.

Chemical Identity & Properties

Researchers must verify the identity of the reagent prior to experimentation, as "IN-4" is a catalog designation that corresponds to a specific structure in primary literature.

Property	Specification
Catalog Name	Ido1/tdo-IN-4
Original Identity	Compound 28 (Shi et al., J. Med. Chem. 2022)
CAS Number	461424-21-5
Chemical Class	-carboline alkaloid derivative
Molecular Weight	~300-400 Da (Derivative dependent)
Solubility	DMSO (up to 20 mg/mL); insoluble in water.
Storage	-20°C (Solid), -80°C (Solution); protect from light.

Biochemical Mechanism of Action

Dual Enzymatic Inhibition

The kynurenine pathway is redundant; tumors and inflammatory tissues often express both IDO1 and TDO. Blocking only one enzyme frequently leads to resistance via the "kynurenine shunt." **Ido1/tdo-IN-4** overcomes this by targeting the heme-binding pockets of both enzymes.

- IDO1 Binding: The compound forms critical hydrogen bonds with the active site residues of IDO1, stabilizing the inhibitor within the heme pocket and preventing L-Tryptophan binding.
- TDO Binding: The

-carboline core engages in

stacking interactions with the aromatic residues of the TDO active site, a distinct binding mode compared to its interaction with IDO1.

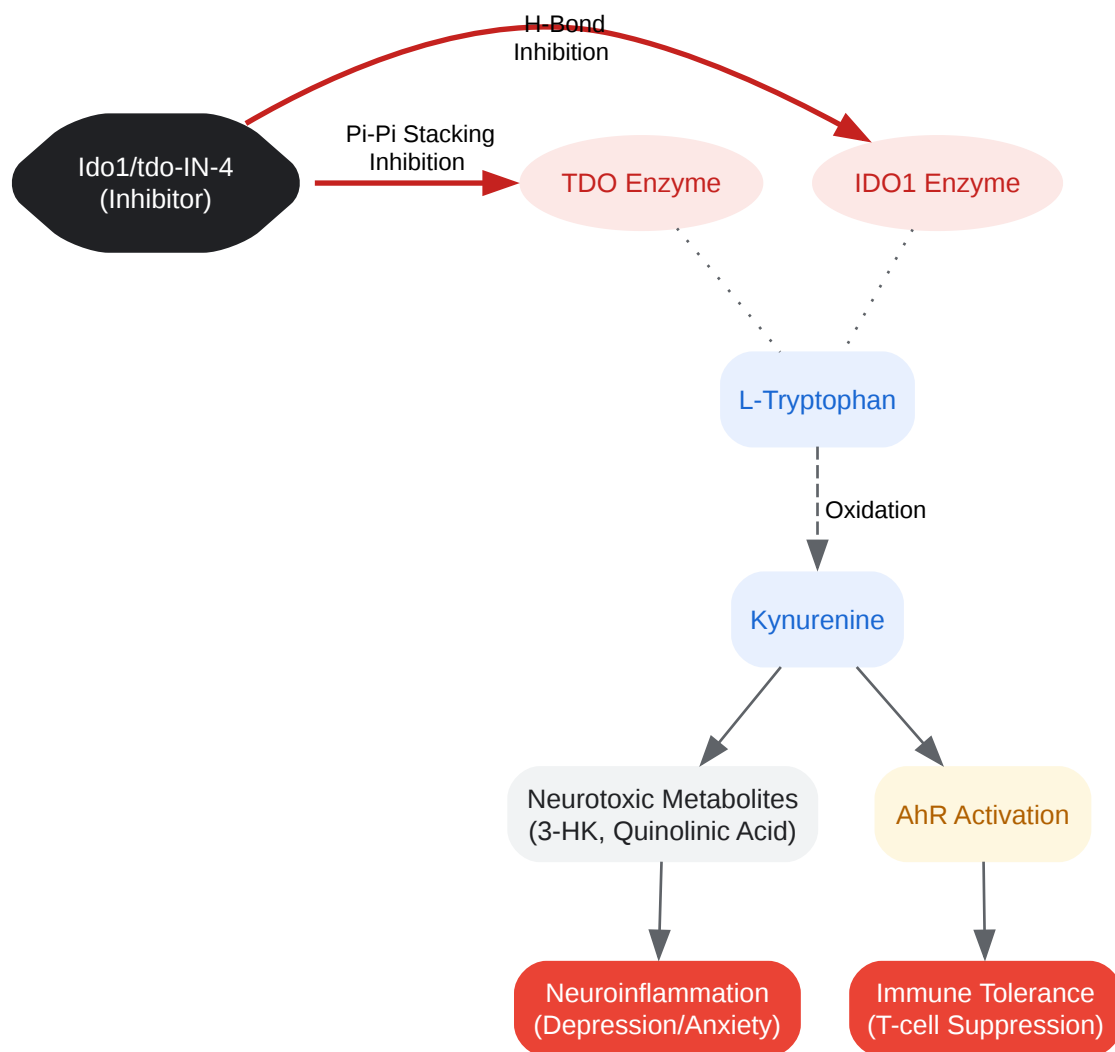
Downstream Signaling Effects

Beyond direct enzymatic blockade, **Ido1/tdo-IN-4** exerts cellular effects that suggest a modulation of upstream signaling or protein stability.

- **Expression Downregulation:** Unlike classical competitive inhibitors (e.g., epacadostat), **Ido1/tdo-IN-4** treatment has been observed to decrease the total protein levels of IDO1 in microglial cells.
- **Cytokine Modulation:** The compound shifts the inflammatory profile from pro-inflammatory (Th1/M1) to anti-inflammatory (Th2/M2).

Pathway Visualization

The following diagram illustrates the dual blockade and its downstream consequences on neuroinflammation.



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Figure 1: Mechanism of **Ido1/tdo-IN-4** interrupting the Kynurenine pathway at the rate-limiting step, preventing downstream neurotoxicity and immune suppression.

Cellular Pharmacology & Effects[2][3]

In Vitro Activity (BV2 Microglial Cells)

In BV2 microglial cells stimulated with Lipopolysaccharide (LPS), **Ido1/tdo-IN-4** demonstrates potent anti-inflammatory properties.

Parameter	Effect of Ido1/tdo-IN-4 (0.5 - 2.0)
Microglial Morphology	Inhibits transition to ameboid (activated) state.
Pro-inflammatory Cytokines	Significant reduction in TNF- , IL-1 , and IL-6.
Enzymes	Downregulation of iNOS and COX-2.
Anti-inflammatory Cytokines	Upregulation of IL-10.
Kynurenine Production	Dose-dependent suppression of Kyn release into supernatant.

In Vivo Efficacy (Murine Models)

- Model: LPS-induced depression/neuroinflammation (C57BL/6 mice).
- Dose: 20 mg/kg, intraperitoneal (i.p.) injection.[\[1\]](#)
- Regimen: Administered daily for 3 days.
- Outcome: Rescues depressive-like behaviors (Tail Suspension Test, Forced Swim Test) and normalizes brain kynurenine/tryptophan ratios.

Experimental Protocols

Protocol A: Cellular Kynurenine Production Assay

This assay validates the inhibitor's ability to permeate cells and block endogenous IDO1/TDO activity.

Materials:

- HeLa cells (IDO1 high) or A172 cells (TDO high).

- Recombinant Human IFN-
(to induce IDO1).
- L-Tryptophan (100
supplement).
- Ehrlich's Reagent (p-dimethylaminobenzaldehyde in acetic acid).

Workflow:

- Seeding: Plate cells at
cells/well in a 96-well plate. Allow attachment (24h).
- Induction:
 - For IDO1: Treat with IFN-
(50 ng/mL).
 - For TDO: A172 cells express TDO constitutively; no induction needed.
- Treatment: Add **Ido1/tdo-IN-4** (serial dilution: 0.1
– 50
) + L-Tryptophan (100
).
- Incubation: Incubate for 24–48 hours at 37°C.
- Detection:
 - Transfer 140
of supernatant to a new plate.
 - Add 10

of 30% trichloroacetic acid (TCA) to precipitate protein; centrifuge.

- Mix 100

of clarified supernatant with 100

of Ehrlich's Reagent.

- Incubate 10 mins at RT (Yellow color develops).

- Quantification: Measure Absorbance at 492 nm. Calculate

relative to DMSO control.

Protocol B: BV2 Microglial Activation Assay

Used to assess neuroinflammatory modulation.

Workflow:

- Preparation: Culture BV2 cells in DMEM + 10% FBS.

- Pre-treatment: Treat cells with **Ido1/tdo-IN-4** (1

or 2

) for 1 hour.

- Stimulation: Add LPS (1

) and incubate for 24 hours.

- Analysis:

- Supernatant: ELISA for TNF-

and IL-10.

- Lysate: Western Blot for IDO1, COX-2, and iNOS.

References

- Shi, S., et al. (2022). "Discovery of 1-(Hetero)aryl-
-carboline Derivatives as IDO1/TDO Dual Inhibitors with Antidepressant Activity." Journal of Medicinal Chemistry, 65(17), 11214–11228.
 - Primary reference for the discovery, structure (Compound 28)
- MedChemExpress. "**IDO1/TDO-IN-4** Product Datasheet."
 - Commercial validation of the compound identity and CAS 461424-21-5.
- Zhang, Y., et al. (2022).[2] "Dysregulated tryptophan metabolism: driving T cell subsets and PI3K-Akt pathway alterations in Hashimoto's thyroiditis." [1][3] Frontiers in Immunology.
 - Cited usage of **Ido1/tdo-IN-4** (20 mg/kg)

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Sources

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- 2. Medicinal chemistry strategies towards the development of non-covalent SARS-CoV-2 Mpro inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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